

# Application Notes and Protocols for Plecanatide Clinical Trials

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## Compound of Interest

Compound Name: *Plecanatide acetate*

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental design for clinical trials of plecanatide, a guanylate cyclase-C (GC-C) agonist approved for the treatment of Chronic Idiopathic Constipation (CIC) and Irritable Bowel Syndrome with Constipation (IBS-C).[1][2] This document outlines the mechanism of action, detailed clinical trial protocols, and key efficacy and safety data.

## Mechanism of Action

Plecanatide is a synthetic analog of human uroguanylin, an endogenous peptide that regulates intestinal fluid and electrolyte balance.[1][3] It acts as a selective agonist of the guanylate cyclase-C (GC-C) receptor on the apical surface of intestinal epithelial cells.[1] The binding of plecanatide to the GC-C receptor initiates an intracellular signaling cascade, leading to increased intestinal fluid secretion and accelerated transit, which ultimately alleviates constipation.[1][4]

The key steps in the signaling pathway are as follows:

- **Receptor Binding:** Plecanatide binds to GC-C receptors in the intestinal epithelium.[1]
- **cGMP Production:** This binding activates guanylate cyclase-C, which catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[1][4]
- **CFTR Activation:** Increased intracellular cGMP activates the cystic fibrosis transmembrane conductance regulator (CFTR) ion channel.[4][5]
- **Ion and Fluid Secretion:** Activation of CFTR leads to the secretion of chloride ( $\text{Cl}^-$ ) and bicarbonate ( $\text{HCO}_3^-$ ) ions into the intestinal lumen.[1][4][5] This creates an osmotic gradient that draws water into the lumen, softening the stool and promoting bowel movements.[4][5]



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## Clinical Trial Design

Plecanatide has been evaluated in multiple Phase III, multicenter, double-blind, placebo-controlled studies for both CIC and IBS-C.[6][7][8][9]

### Table 1: Overview of Phase III Clinical Trial Design for Plecanatide

| Parameter                 | Chronic Idiopathic Constipation (CIC)                                                         | Irritable Bowel Syndrome with Constipation (IBS-C)                              |
|---------------------------|-----------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------|
| Study Identifier          | NCT01982240, NCT02122471                                                                      | NCT02387359, NCT02493452                                                        |
| Patient Population        | Adults with CIC meeting modified Rome III criteria[6][10][11]                                 | Adults with IBS-C meeting Rome III criteria[7][12]                              |
| Study Duration            | 12 weeks of treatment[6][8]                                                                   | 12 weeks of treatment[7]                                                        |
| Treatment Arms            | Plecanatide 3 mg once daily, Plecanatide 6 mg once daily, Placebo once daily[6][8]            | Plecanatide 3 mg once daily, Plecanatide 6 mg once daily, Placebo once daily[7] |
| Primary Efficacy Endpoint | Percentage of durable overall Complete Spontaneous Bowel Movement (CSBM) responders[6][8][10] | Percentage of overall responders (improvement in abdominal pain and CSBMs)[7]   |

## Experimental Protocols

### Patient Population and Screening

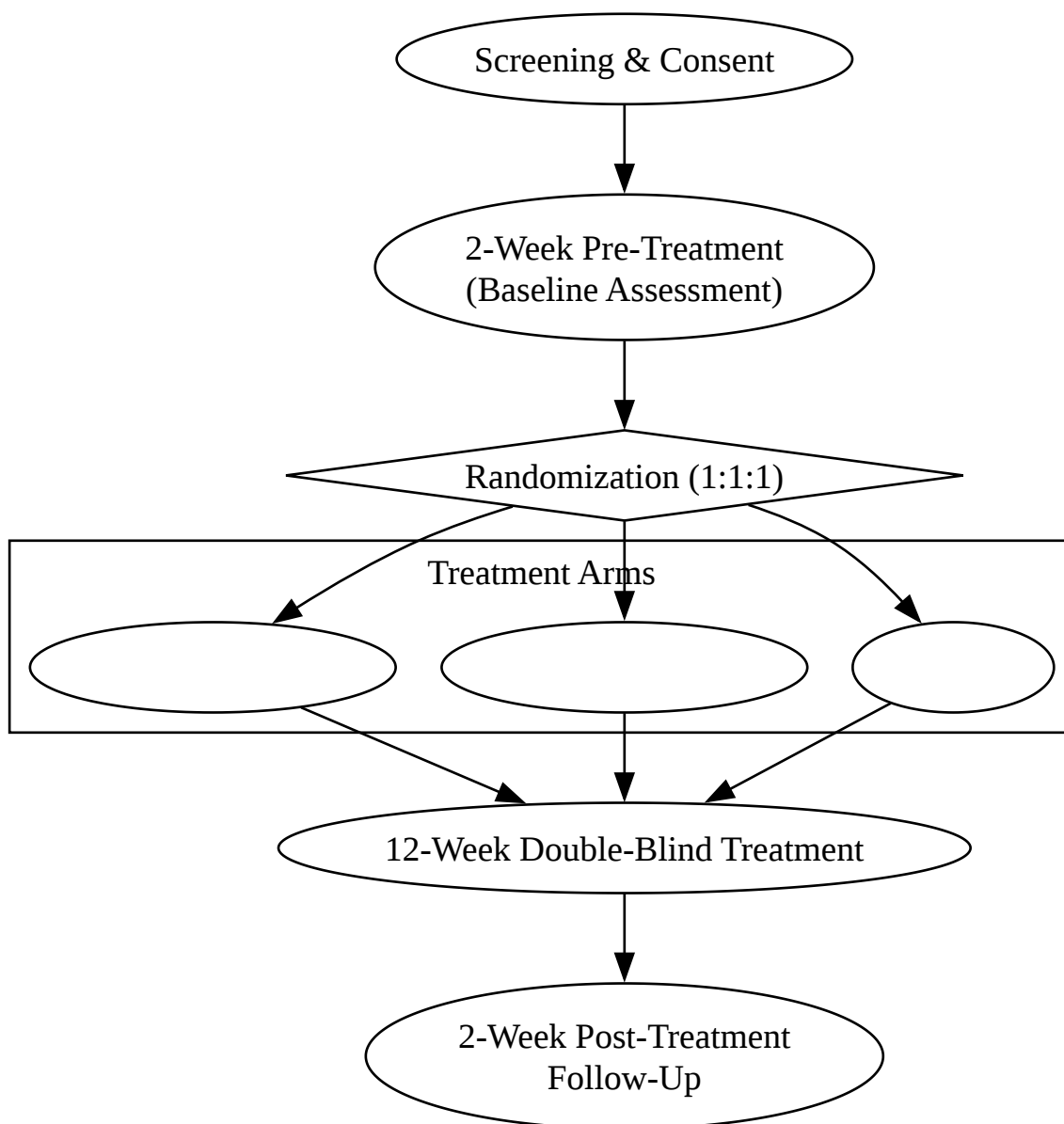
#### Inclusion Criteria:

- CIC Trials: Adult patients aged 18-80 years meeting modified Rome III criteria for functional constipation.[6][9][11] This includes having symptoms for at least the last 3 months, with onset at least 6 months prior to diagnosis.[9] Specific criteria include fewer than three CSBMs per week and other symptoms like straining or hard stools.[6][13]
- IBS-C Trials: Adults aged 18-85 years meeting Rome III criteria for IBS-C.[12]
- Body Mass Index (BMI) between 18 and 40 kg/m<sup>2</sup>. [6][11]
- Willingness to participate in a 2-week pre-treatment assessment period.[6]

#### Exclusion Criteria:

- Meeting Rome III criteria for Irritable Bowel Syndrome (for CIC trials).[6]

- History of diseases or conditions known to cause constipation or affect GI motility.[3][14]
- Structural abnormalities of the GI tract.[14]
- History of cancer within the last 5 years.[13]
- Use of prohibited medications, including other laxatives, during the study period.[13][15]



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## Treatment Administration

- Dosage: Patients were randomized to receive plecanatide (3 mg or 6 mg) or a matching placebo.[\[6\]](#)[\[7\]](#)
- Frequency: The study drug was administered orally once daily.[\[6\]](#)[\[8\]](#)
- Administration: Tablets could be taken with or without food.[\[6\]](#)[\[16\]](#) For patients with difficulty swallowing, tablets could be crushed and mixed with applesauce or water.[\[16\]](#)[\[17\]](#)
- Compliance: Patient compliance was assessed by pill count, with at least 80% of assigned doses considered compliant.[\[6\]](#)

## Efficacy and Safety Assessments

Patients were instructed to record their daily bowel movements, stool consistency (using the Bristol Stool Form Scale), and abdominal symptoms in an electronic diary.[\[6\]](#)[\[8\]](#)[\[10\]](#)

### Primary Efficacy Endpoints:

- CIC: The primary endpoint was the percentage of patients who were "durable overall CSBM responders." A weekly responder was defined as a patient having  $\geq 3$  CSBMs and an increase of  $\geq 1$  CSBM from baseline in a given week. A durable overall responder was a weekly responder for at least 9 of the 12 treatment weeks, including at least 3 of the last 4 weeks.[\[10\]](#)
- IBS-C: The primary endpoint was the percentage of "overall responders." This was defined as patients who reported at least a 30% reduction in their worst abdominal pain and an increase of at least one CSBM from baseline in the same week for at least 6 of the 12 treatment weeks.[\[7\]](#)[\[18\]](#)

### Secondary Efficacy Endpoints:

- Mean weekly CSBM and spontaneous bowel movement (SBM) frequency.[\[6\]](#)
- Stool consistency.[\[10\]](#)
- Straining score.[\[6\]](#)
- Abdominal bloating and discomfort.[\[6\]](#)

## Safety Assessments:

- Treatment-emergent adverse events (TEAEs) were collected throughout the study.[6][8]
- Vital signs, clinical laboratory assessments, and electrocardiograms (ECGs) were monitored. [14]

## Data Presentation

The efficacy of plecanatide in Phase III clinical trials for CIC and IBS-C is summarized below.

**Table 2: Efficacy of Plecanatide in Chronic Idiopathic Constipation (CIC) - Durable Overall CSBM Responders**

| Study                              | Plecanatide 3 mg | Plecanatide 6 mg | Placebo | P-value (vs. Placebo) |
|------------------------------------|------------------|------------------|---------|-----------------------|
| Study 1<br>(NCT01982240)<br>[6][8] | 21.0%            | 19.5%            | 10.2%   | <0.001 for both doses |
| Study 2<br>(NCT02122471)<br>[10]   | 20.1%            | 20.0%            | 12.8%   | 0.004 for both doses  |

**Table 3: Efficacy of Plecanatide in Irritable Bowel Syndrome with Constipation (IBS-C) - Overall Responders**

| Study      | Plecanatide 3 mg | Plecanatide 6 mg | Placebo | P-value (vs. Placebo)        |
|------------|------------------|------------------|---------|------------------------------|
| Study 1[7] | 30.2%            | 29.5%            | 17.8%   | <0.001 for both doses        |
| Study 2[7] | 21.5%            | 24.0%            | 14.2%   | 0.009 (3mg),<br><0.001 (6mg) |

## Table 4: Common Adverse Events (Diarrhea) in Plecanatide Clinical Trials

| Indication | Plecanatide 3 mg | Plecanatide 6 mg | Placebo |
|------------|------------------|------------------|---------|
| CIC[6]     | 5.9%             | 5.7%             | 1.3%    |
| IBS-C[7]   | 4.3%             | 4.0%             | 1.0%    |

The most common adverse event reported in clinical trials was diarrhea.[6][7] However, the rates of discontinuation due to diarrhea were low.[18]

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